Application Note: Protocol for Weinreb Amide Synthesis using -(4-bromobenzyl)- -methylhydroxylamine

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Compound of Interest

Compound Name:	*N-(4-bromobenzyl)-O-methylhydroxylamine*
CAS No.:	*916582-47-3*
Cat. No.:	*B3167069*

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Chemical Background & Mechanism

The Weinreb amide (

-methoxy-

-alkylamide) is a cornerstone of carbonyl chemistry because it prevents the "over-addition" of organometallic reagents. Upon nucleophilic attack by a Grignard (

) or organolithium (

) reagent, the

-methoxy oxygen chelates the metal cation, stabilizing the tetrahedral intermediate and preventing the expulsion of the amine until acidic workup.

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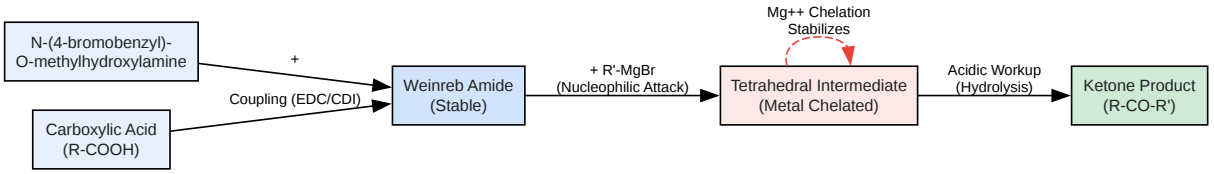
-(4-bromobenzyl) Variant: In this specific protocol, the

-methyl group is replaced by an

-(4-bromobenzyl) group. The chelation mechanism remains identical because the critical

-methoxy group is preserved. However, the bulky benzyl group increases steric shielding around the carbonyl, which can improve selectivity in highly crowded substrates.

Mechanism Diagram



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Figure 1: Mechanistic pathway of Weinreb amide formation and subsequent ketone synthesis, highlighting the stability of the metal-chelated intermediate.

Reagent Preparation: -(4-bromobenzyl)- -methylhydroxylamine

Since this specific analog is not always available off-the-shelf, it is synthesized via the reductive amination of 4-bromobenzaldehyde with methoxyamine.

Reaction:

Protocol A: Synthesis of the Amine

Based on reductive alkoxyamination protocols (Kawase et al., Heterocycles 2009).

Materials:

- 4-Bromobenzaldehyde (1.0 equiv)

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- Methoxyamine hydrochloride (1.2 equiv)
- Pyridine (2.0 equiv) or Et

  N
- Reducing Agent: Sodium cyanoborohydride (NaCNBH

) or 2-Picoline-borane complex.
- Solvent: Methanol (MeOH) / Acetic Acid (AcOH) (10:1 v/v).[1]

Step-by-Step Procedure:

- Oxime Formation: Dissolve 4-bromobenzaldehyde (10 mmol) and methoxyamine hydrochloride (12 mmol) in MeOH (30 mL) containing pyridine (20 mmol). Stir at room temperature (RT) for 2 hours until TLC shows consumption of aldehyde.
- Reduction: Cool the mixture to 0°C. Add NaCNBH

  (15 mmol) portion-wise (Caution: Gas evolution).
- Acid Activation: Add glacial acetic acid (3 mL) dropwise. Allow the mixture to warm to RT and stir for 4–12 hours.
- Workup: Quench with saturated aqueous NaHCO

  until pH > 8. Extract with Ethyl Acetate (3x).[2] Wash combined organics with brine, dry over Na

  SO

  , and concentrate.[3][4]
- Purification: Purify via flash chromatography (Hexanes/EtOAc). The product is typically a colorless to pale yellow oil.

Weinreb Amide Coupling Protocols

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Two methods are provided depending on the scale and sensitivity of the carboxylic acid substrate.

Method 1: CDI Coupling (One-Pot, Scalable)

Best for: Large scale, robust substrates, avoiding expensive coupling agents. Reference: Evans et al., Univ. Liverpool Repository (based on Arkivoc 2002).

Reagents:

- Carboxylic Acid (1.0 equiv)
- 1,1'-Carbonyldiimidazole (CDI) (1.1 equiv)
- -(4-bromobenzyl)-

  -methylhydroxylamine (1.2 equiv)
- Solvent: Dichloromethane (DCM) or THF (Anhydrous).

Procedure:

- Activation: To a flame-dried flask under N

  , add the carboxylic acid (1.0 equiv) and anhydrous DCM (0.2 M concentration).
- Add CDI: Add CDI (1.1 equiv) in one portion. Evolution of CO

  gas will be observed. Stir at RT for 30–60 minutes until gas evolution ceases.
  - Checkpoint: Verify activation by TLC (conversion of acid to acyl imidazole).
- Amine Addition: Add a solution of

  -(4-bromobenzyl)-

  -methylhydroxylamine (1.2 equiv) in minimal DCM dropwise.
  - Note: No additional base is usually required as the imidazole released acts as a buffer. However, if the reaction is sluggish, add 1.0 equiv of Imidazole hydrochloride or weak acid

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catalyst.

- Reaction: Stir at RT for 12–24 hours.
- Workup: Dilute with DCM. Wash sequentially with 1M HCl (to remove imidazole), sat. NaHCO

, and brine.[1] Dry and concentrate.

Method 2: EDC/HOBt Coupling (Mild, High Compatibility)

Best for: Valuable substrates, amino acids, or chiral acids prone to racemization.

Reagents:

- Carboxylic Acid (1.0 equiv)
- EDC

HCl (1.2 equiv)

- HOBt (1.2 equiv) or Oxyma Pure
- DIPEA (

-Diisopropylethylamine) (2.5 equiv)

- -(4-bromobenzyl)-

-methylhydroxylamine (1.1 equiv)

- Solvent: DMF or DCM.

Procedure:

- Dissolution: Dissolve the carboxylic acid (1.0 equiv) and the amine (1.1 equiv) in DMF (0.1 M).
- Base Addition: Add DIPEA (2.5 equiv) and cool to 0°C.

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- Coupling: Add HOBt (1.2 equiv) followed by EDC

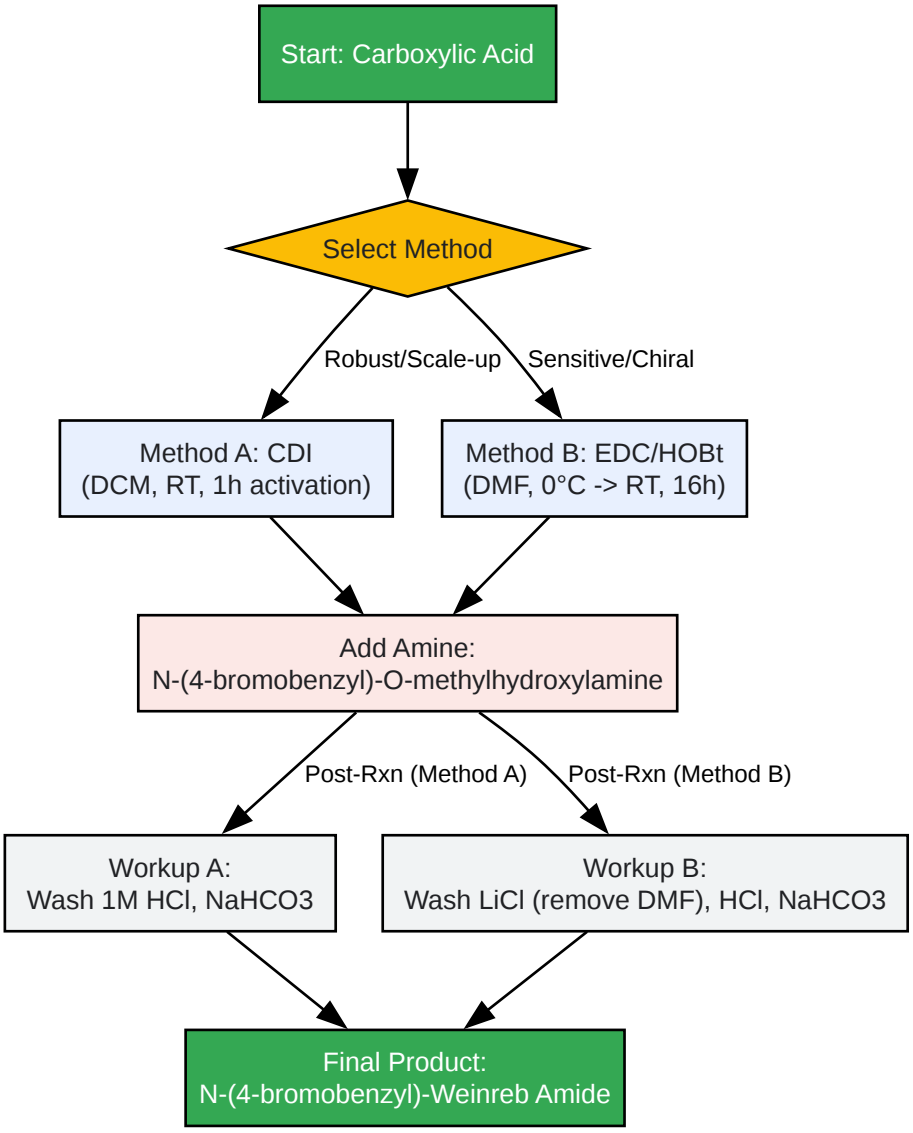
  HCl (1.2 equiv).

- Reaction: Allow to warm to RT and stir overnight (16 h).

- Workup: Dilute with EtOAc. Wash aggressively with 5% LiCl solution (to remove DMF), then 0.5 M HCl, sat. NaHCO

  , and brine.[1]

Workflow Visualization



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Figure 2: Decision tree for selecting the appropriate coupling methodology based on substrate properties.

Downstream Applications & Utility

The unique value of the 4-bromobenzyl moiety lies in its orthogonality.

Application	Reagent / Condition	Outcome
Ketone Synthesis	R'-MgBr or R'-Li (THF, -78°C to 0°C)	Formation of Ketone (R-CO-R') via stable intermediate.[3]
Aldehyde Synthesis	LiAlH or DIBAL-H	Reduction to Aldehyde (R-CHO).
Cross-Coupling	Aryl Boronic Acid / Pd(PPh)	Functionalization of the N-benzyl ring (Suzuki Coupling) without disturbing the amide.
Amide Cleavage	CAN (Ceric Ammonium Nitrate) or DDQ	Oxidative cleavage of the PMB-like group (if electron rich) or reductive cleavage.

Expert Insight: When performing Grignard additions to this specific Weinreb amide, be aware that the Aryl Bromide on the nitrogen is potentially reactive toward Magnesium (via Mg-Halogen exchange) if the reaction is too warm or if highly active Magnesium ("Rieke Mg") is used.

- Recommendation: Perform Grignard additions at -78°C to favor nucleophilic attack at the carbonyl over metal-halogen exchange at the aryl bromide.

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